

A Comparative Guide to Adhesamine diTFA for Reproducible Cell Culture Experiments

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Compound of Interest

Compound Name: Adhesamine diTFA

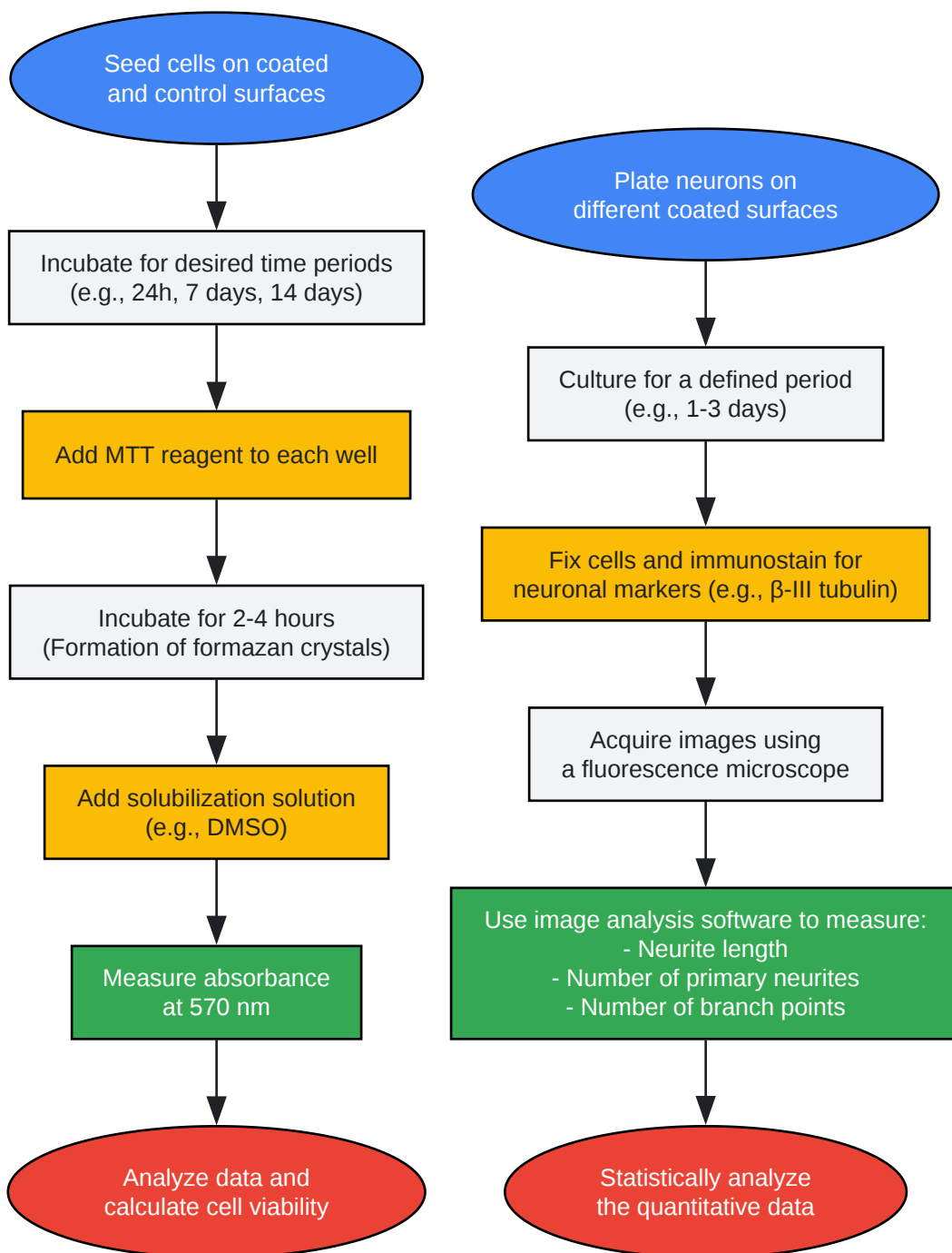
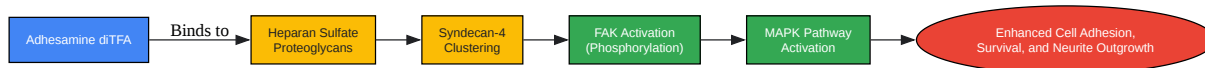
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For researchers, scientists, and drug development professionals, establishing reproducible and robust cell culture systems is paramount. The choice of substrate for cell adhesion is a critical factor influencing experimental outcomes, particularly in long-term studies and with sensitive cell types like primary neurons. This guide provides an objective comparison of **Adhesamine diTFA** with other commonly used cell culture coatings, supported by experimental data, to aid in the selection of the most appropriate substrate for your research needs.

Mechanism of Action: Adhesamine diTFA

Adhesamine diTFA is a synthetic small molecule designed to promote cell adhesion and survival. Its mechanism of action involves binding to heparan sulfate proteoglycans on the cell surface. This interaction is thought to induce the clustering of syndecan-4, a transmembrane proteoglycan.^[1] This clustering activates downstream signaling pathways, primarily the Focal Adhesion Kinase (FAK) and Mitogen-Activated Protein Kinase (MAPK) pathways, which are crucial for cell adhesion, differentiation, and survival.^{[1][2]}



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References

- 1. benchchem.com [benchchem.com]
- 2. Adhesamine, a new synthetic molecule, accelerates differentiation and prolongs survival of primary cultured mouse hippocampal neurons - PubMed [pubmed.ncbi.nlm.nih.gov]
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